

In-Depth Toxicological Profile of Mefenpyr-diethyl

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Compound of Interest

Compound Name: Mefenpyr-diethyl

Cat. No.: B162942

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Mefenpyr-diethyl is a herbicide safener used in agriculture to protect cereal crops from herbicide-induced injury. While not intended to have biological effects on non-target organisms, its potential for human and environmental exposure necessitates a thorough understanding of its toxicological profile. This technical guide provides a comprehensive overview of the toxicity of **Mefenpyr-diethyl**, summarizing key findings from a range of toxicological studies. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

Executive Summary

Mefenpyr-diethyl exhibits a generally low acute toxicity profile via oral, dermal, and inhalation routes. It is not considered to be a skin irritant but may act as a slight skin sensitizer and eye irritant. Repeated-dose studies have identified the liver and hematopoietic system as the primary target organs in various animal models. **Mefenpyr-diethyl** is not carcinogenic, genotoxic, or considered a reproductive toxicant. Developmental toxicity has been observed in rabbits, but only at doses that also caused maternal toxicity. Ecotoxicological studies indicate a moderate to high toxicity to aquatic organisms.

Acute Toxicity

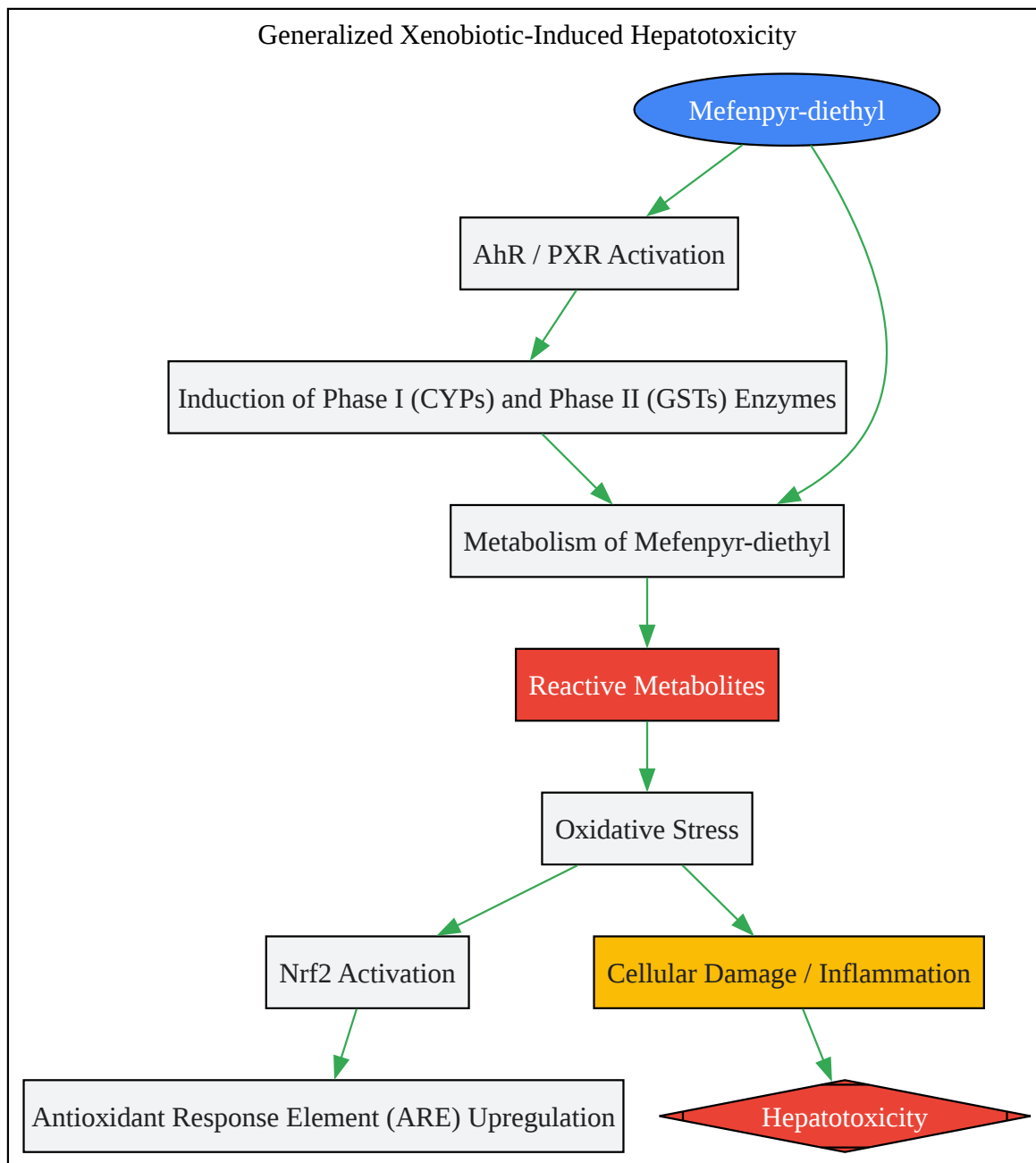
Mefenpyr-diethyl demonstrates low acute toxicity across different exposure routes.

Test	Species	Route	Result	Reference
Acute Oral LD50	Rat (Wistar)	Oral	> 2000 mg/kg bw	[1]
Acute Dermal LD50	Rabbit (New Zealand White)	Dermal	> 2000 mg/kg bw	[2]
Acute Inhalation LC50	Rat	Inhalation	> 5.0 mg/L	
Skin Irritation	Rabbit	Dermal	Non-irritant	[3]
Eye Irritation	Rabbit	Ocular	Slight irritant	
Skin Sensitization	Guinea Pig	Dermal	Slight sensitizer	

Experimental Protocol: Acute Oral Toxicity (OECD 423)

The acute oral toxicity of **Mefenpyr-diethyl** was assessed in female Wistar rats following the Acute Toxic Class Method (OECD Guideline 423)[1].

- Test Animals: Fasted female Wistar rats.
- Administration: A single dose of 2000 mg/kg body weight was administered by oral gavage[1].
- Observation Period: Animals were observed for clinical signs of toxicity and mortality for 14 days post-dosing.
- Endpoints: Mortality, clinical signs, body weight changes, and gross pathology at necropsy.



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References

- 1. [downloads.regulations.gov](https://www.regulations.gov) [[downloads.regulations.gov](https://www.regulations.gov)]
- 2. [downloads.regulations.gov](https://www.regulations.gov) [[downloads.regulations.gov](https://www.regulations.gov)]
- 3. [daikinchemicals.com](https://www.daikinchemicals.com) [[daikinchemicals.com](https://www.daikinchemicals.com)]
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